

Epoxy Exemestane (6-Beta Isomer) CAS number and synthesis route

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Compound of Interest

Compound Name: Epoxy Exemestane (6-Beta Isomer)

Cat. No.: B601110

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In-Depth Technical Guide: Epoxy Exemestane (6-Beta Isomer)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Epoxy Exemestane (6-Beta Isomer)**, a significant metabolite of the aromatase inhibitor Exemestane. The document details its chemical identity, including its CAS number, and presents a chemical synthesis route. Experimental protocols for key reactions are provided, along with a summary of relevant quantitative data. Furthermore, this guide includes diagrammatic representations of the synthesis pathway to facilitate a deeper understanding of the chemical transformations involved.

Introduction

Exemestane is a third-generation, irreversible steroidal aromatase inhibitor utilized in the treatment of hormone-receptor-positive breast cancer in postmenopausal women. Its therapeutic efficacy is derived from its ability to block the aromatase enzyme, thereby inhibiting the biosynthesis of estrogens. Upon administration, Exemestane undergoes extensive metabolism, leading to the formation of various derivatives. One of the key metabolites is the 6-

beta epoxy isomer, scientifically known as 6 β -spirooxiranandrosta-1,4-diene-3,17-dione. Research has indicated that this metabolite also possesses biological activity, making its synthesis and characterization a subject of scientific interest.

Chemical Identification

A clear identification of **Epoxy Exemestane (6-Beta Isomer)** is crucial for research and regulatory purposes. The key identifiers for this compound are summarized in the table below.

Identifier	Value	Citation
Chemical Name	6 β -spirooxiranandrosta-1,4-diene-3,17-dione	[1][2]
CAS Number	152764-31-3	[1][2]
Molecular Formula	C ₂₀ H ₂₄ O ₃	[2]
Molecular Weight	312.41 g/mol	[2]

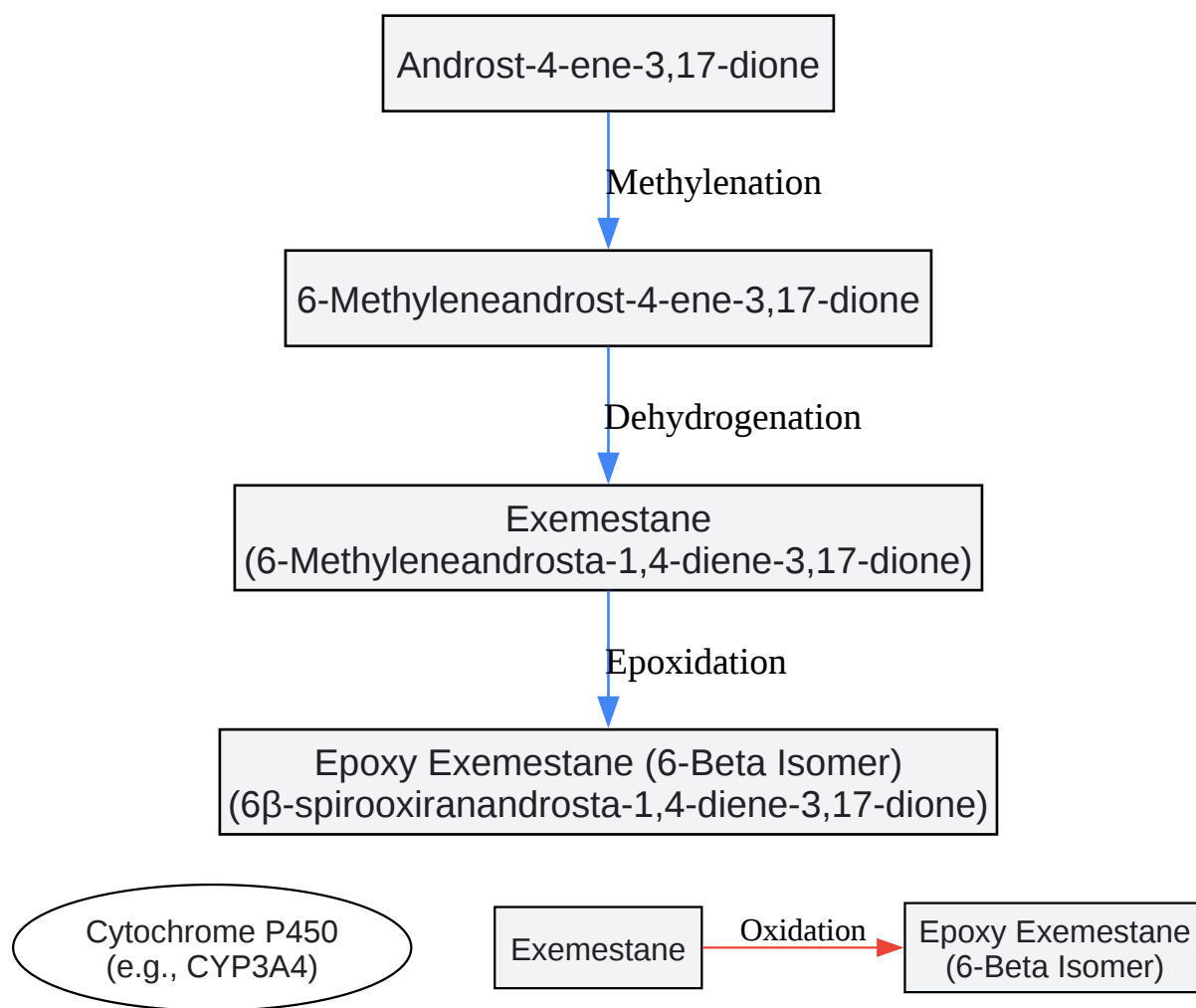
Synthesis Route

The chemical synthesis of **Epoxy Exemestane (6-Beta Isomer)** involves the stereoselective epoxidation of the exocyclic double bond of Exemestane. A key publication by Varela et al. (2014) describes the synthesis of this compound.[3] The general synthetic approach starts from the commercially available Androst-4-ene-3,17-dione.

A proposed synthesis route is outlined below:

- Introduction of the 6-methylene group: Androst-4-ene-3,17-dione is converted to 6-methyleneandrost-4-ene-3,17-dione.
- Dehydrogenation: The introduction of a double bond at the C1-C2 position to yield Exemestane (6-methyleneandrosta-1,4-diene-3,17-dione).
- Stereoselective Epoxidation: The final step is the epoxidation of the 6-methylene group to form the desired 6-beta spirooxirane ring.

The following diagram, generated using the DOT language, illustrates this synthetic pathway.



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- 3. Exemestane metabolites: Synthesis, stereochemical elucidation, biochemical activity and anti-proliferative effects in a hormone-dependent breast cancer cell line. | Semantic Scholar

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